

Physical and chemical properties of 4-(3-Chlorophenyl)aniline

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Compound of Interest

Compound Name: 4-(3-Chlorophenyl)aniline

CAS No.: 5748-36-7

Cat. No.: B1597083

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An In-depth Technical Guide to **4-(3-Chlorophenyl)aniline**: Properties, Reactivity, and Applications

Introduction

4-(3-Chlorophenyl)aniline is a bi-aryl amine derivative that serves as a pivotal structural motif and versatile building block in modern organic synthesis. Characterized by an aniline ring linked to a 3-chlorophenyl moiety, this compound's unique electronic and structural features make it a valuable intermediate in the development of pharmaceuticals, agrochemicals, and advanced materials. The presence of three key functional regions—the nucleophilic amino group, the electron-rich aniline ring, and the chlorinated phenyl ring amenable to cross-coupling reactions—provides a rich landscape for chemical modification. This guide offers a comprehensive overview of its core physical and chemical properties, spectroscopic signature, reactivity, and handling protocols, designed for researchers, chemists, and drug development professionals who utilize such intermediates to construct complex molecular architectures.

Chemical Identity and Nomenclature

Accurate identification is the foundation of all chemical research and development. **4-(3-Chlorophenyl)aniline** is cataloged under several identifiers across various chemical databases.

Identifier	Value
CAS Number	5748-36-7[1][2]
IUPAC Name	4-(3-chlorophenyl)aniline[1]
Molecular Formula	C ₁₂ H ₁₀ ClN[1][2]
Molecular Weight	203.67 g/mol [1][2]
Canonical SMILES	<chem>C1=CC(=CC(=C1)Cl)C2=CC=C(C=C2)N</chem>
InChI Key	OREQWMWYRYXCDF-UHFFFAOYSA-N

The hydrochloride salt form is also commonly available under CAS Number 811842-60-1, with a molecular formula of C₁₂H₁₁Cl₂N and a molecular weight of 240.1 g/mol .[3][4]

Caption: 2D Structure of **4-(3-Chlorophenyl)aniline**

Physicochemical Properties

The physical properties of **4-(3-Chlorophenyl)aniline** dictate its handling, storage, and reaction conditions. It is typically a solid at room temperature.

Property	Value	Source
Boiling Point	341.1 °C at 760 mmHg	[1][2]
Density	1.205 g/cm ³	[1][2]
Flash Point	160.1 °C	[1][2]
Melting Point	Not explicitly available, but related isomer 4-(4-chlorophenyl)aniline melts at 134 °C.	[5]

Solubility: As with many aniline derivatives, it is expected to have low solubility in water but good solubility in organic solvents such as ethanol, methanol, and ethyl acetate.^[6] The hydrochloride salt exhibits higher solubility in aqueous media.

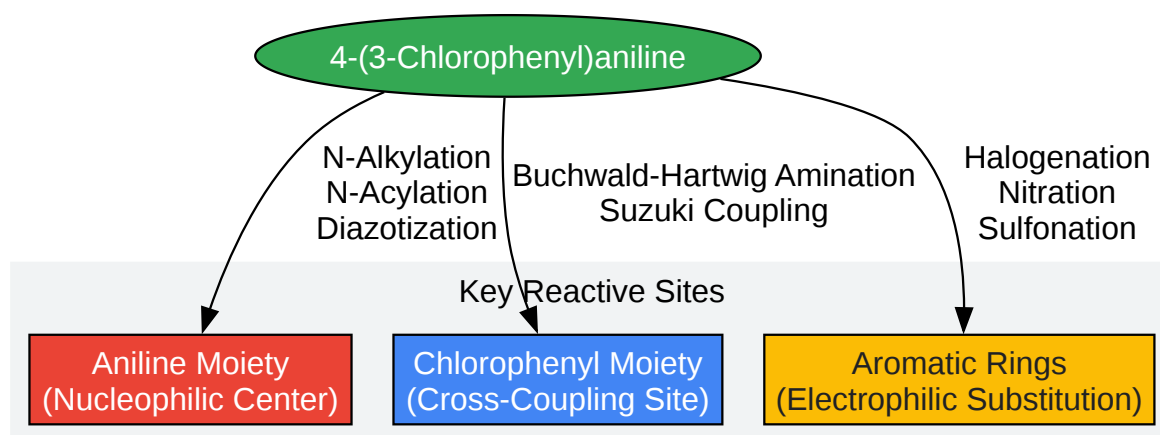
Spectroscopic Profile

Spectroscopic analysis is essential for confirming the identity and purity of **4-(3-Chlorophenyl)aniline**.

- **¹H NMR Spectroscopy:** The proton NMR spectrum is expected to show complex multiplets in the aromatic region (approx. 6.5-7.5 ppm). The protons on the aniline ring will appear more upfield compared to those on the chlorophenyl ring due to the electron-donating effect of the amino group. The -NH₂ protons typically appear as a broad singlet, the chemical shift of which is dependent on solvent and concentration.
- **¹³C NMR Spectroscopy:** The spectrum will display 12 distinct signals for the carbon atoms, though some may overlap. The carbon attached to the nitrogen atom (C4) will be shifted downfield, while the carbons on the chlorophenyl ring will show shifts influenced by the electronegative chlorine atom.
- **Infrared (IR) Spectroscopy:** The IR spectrum provides clear evidence of its key functional groups.^[7]
 - **N-H Stretch:** Two characteristic sharp peaks are expected in the 3300-3500 cm⁻¹ region, corresponding to the symmetric and asymmetric stretching of the primary amine.
 - **C=C Stretch:** Aromatic ring stretching vibrations will appear in the 1450-1600 cm⁻¹ region.
 - **C-N Stretch:** A strong band around 1250-1350 cm⁻¹ is indicative of the aryl amine C-N bond.
 - **C-Cl Stretch:** A peak in the fingerprint region, typically around 700-800 cm⁻¹, corresponds to the C-Cl bond.
- **Mass Spectrometry:** The mass spectrum will show a molecular ion peak (M⁺) at m/z 203. A characteristic (M+2) peak at m/z 205 with approximately one-third the intensity of the M⁺ peak will be present, confirming the presence of a single chlorine atom.

Reactivity and Synthetic Utility

The reactivity of **4-(3-Chlorophenyl)aniline** is governed by the interplay of its aniline and chlorophenyl functionalities, making it a versatile synthetic intermediate.



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Caption: Reactivity map of **4-(3-Chlorophenyl)aniline**.

- **Aniline Moiety:** The lone pair of electrons on the nitrogen atom makes it a potent nucleophile and a base. It readily undergoes N-alkylation and N-acylation reactions to form secondary or tertiary amines and amides, respectively.[8] The amino group is also a strong activating, ortho-, para-director for electrophilic aromatic substitution on the aniline ring.
- **Chlorophenyl Moiety:** The chlorine atom is a deactivating, ortho-, para-director for electrophilic aromatic substitution on the second ring. More importantly, the C-Cl bond serves as a handle for transition-metal-catalyzed cross-coupling reactions, such as Suzuki, Heck, and Buchwald-Hartwig aminations, allowing for the formation of new carbon-carbon or carbon-nitrogen bonds.[8]
- **Applications:** This compound is a key precursor in synthesizing molecules with applications in various fields.
 - **Pharmaceuticals:** It is listed as a protein degrader building block, indicating its use in the synthesis of Proteolysis Targeting Chimeras (PROTACs), a frontier in drug discovery.[3][4]

- Agrochemicals: The chlorinated aniline motif is a common feature in herbicides and pesticides.[8]
- Materials Science: It can be used as a monomer for creating specialized polymers and dyes.[8]

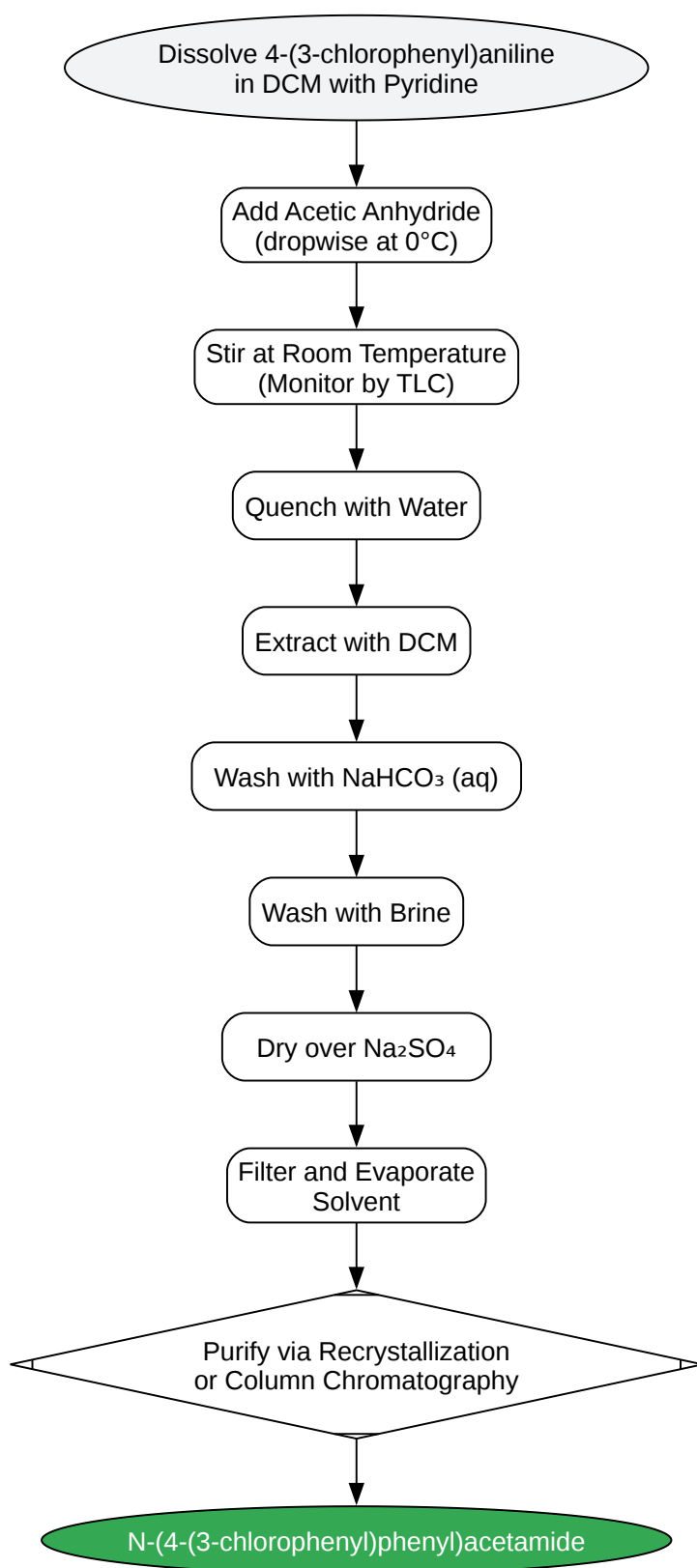
Illustrative Experimental Protocol: N-Acetylation

To demonstrate the practical utility of **4-(3-Chlorophenyl)aniline**, the following section details a standard protocol for N-acetylation, a fundamental transformation for protecting the amino group or synthesizing amide derivatives.

Objective: To synthesize N-(4-(3-chlorophenyl)phenyl)acetamide.

Materials and Reagents:

- **4-(3-Chlorophenyl)aniline**
- Acetic Anhydride
- Pyridine (or another non-nucleophilic base)
- Dichloromethane (DCM) or Ethyl Acetate (EtOAc) as solvent
- Saturated sodium bicarbonate (NaHCO_3) solution
- Brine (saturated NaCl solution)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)
- Standard laboratory glassware and magnetic stirrer



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Caption: Experimental workflow for N-acetylation.

Step-by-Step Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar, dissolve 1 equivalent of **4-(3-Chlorophenyl)aniline** in DCM. Add 1.2 equivalents of pyridine. Cool the mixture to 0 °C in an ice bath.
- **Reagent Addition:** Slowly add 1.1 equivalents of acetic anhydride to the stirred solution dropwise, ensuring the temperature remains low.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction to warm to room temperature. Stir for 2-4 hours or until Thin Layer Chromatography (TLC) analysis indicates the complete consumption of the starting material.
- **Work-up:** Quench the reaction by adding deionized water. Transfer the mixture to a separatory funnel.
- **Extraction and Washing:** Extract the aqueous layer with DCM (3x). Combine the organic layers and wash sequentially with saturated NaHCO₃ solution (to remove excess acid) and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous Na₂SO₄, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The resulting crude solid can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by flash column chromatography to yield the pure amide product.
- **Characterization:** Confirm the identity and purity of the product using NMR, IR, and Mass Spectrometry.

Safety, Handling, and Toxicology

As a chlorinated aniline derivative, **4-(3-Chlorophenyl)aniline** must be handled with care. Aniline and its derivatives are known to be toxic.[9]

- **Hazard Classification:** While specific data for this exact isomer is limited, the class of chloroanilines is generally classified as toxic. For example, 4-Chloroaniline is listed as:

- Toxic if swallowed, in contact with skin, or if inhaled (H301+H311+H331).[10]
- May cause an allergic skin reaction (H317).[10]
- May cause cancer (H350).[10]
- Very toxic to aquatic life with long-lasting effects (H410).[10]
- GHS Pictograms (for 4-Chloroaniline): GHS06 (Skull and crossbones), GHS08 (Health hazard), GHS09 (Environment).[9]
- Personal Protective Equipment (PPE): Always handle this chemical in a well-ventilated fume hood. Wear appropriate PPE, including:
 - Chemical-resistant gloves (e.g., nitrile).
 - Safety goggles or a face shield.
 - A lab coat.
- Handling: Avoid generating dust. Avoid contact with skin, eyes, and clothing.[11] Do not eat, drink, or smoke when using this product.[12]
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.[4]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Due to its environmental toxicity, do not allow it to enter drains or waterways.[13]

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